

In-depth Technical Guide: 1-Naphthylhydrazine Hydrochloride (CAS 2243-56-3)

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Compound of Interest

Compound Name: *1-Naphthylhydrazine hydrochloride*

Cat. No.: *B145922*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical constants, experimental data, and known biological activities of **1-Naphthylhydrazine hydrochloride** (CAS No. 2243-56-3). The information is presented to support research, development, and safety protocols involving this compound.

Core Physical and Chemical Data

1-Naphthylhydrazine hydrochloride is a naphthalene derivative characterized by a hydrazine group attached to the naphthalene ring. It is typically available as a white to off-white crystalline powder and is soluble in water.

Summary of Physical Constants

The following table summarizes the key physical and chemical properties of **1-Naphthylhydrazine hydrochloride**.

Property	Value	Source(s)
CAS Number	2243-56-3	[1]
Molecular Formula	C ₁₀ H ₁₁ ClN ₂	[1]
Molecular Weight	194.66 g/mol	[2]
Appearance	White to off-white crystalline powder	[2]
Boiling Point	362.9 °C at 760 mmHg	[2]
Flash Point	203.9 °C	[2]
Solubility	Soluble in water	[2]
ACD/LogP	2.48	[2]
Polar Surface Area	3.24 Å ²	[2]
Hydrogen Bond Donors	3	[2]
Hydrogen Bond Acceptors	2	[2]
Storage Temperature	2-8°C, under inert gas	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Naphthylhydrazine hydrochloride**.

Spectrum Type	Key Features and Observations
Infrared (IR)	An IR spectrum is available from the NIST WebBook, which can be used for structural confirmation by identifying characteristic functional group vibrations. [1]
¹ H NMR	Data from ChemicalBook indicates the availability of ¹ H NMR spectra for structural elucidation. [3]
Mass Spectrometry (MS)	Electron Ionization Mass Spectrometry (EI-MS) data shows a peak at m/z 159.1, corresponding to the [M-HCl] ⁺ fragment. [3]

Experimental Protocols

Detailed methodologies are essential for the consistent synthesis and analysis of **1-Naphthylhydrazine hydrochloride**.

Synthesis of 1-Naphthylhydrazine Hydrochloride from 2-Naphthylamine[\[3\]](#)

This protocol details a two-stage synthesis process.

Materials:

- 2-Naphthylamine
- 6.0 M Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- Stannous chloride (SnCl₂)
- Water (H₂O)
- Ether (Et₂O)

- Hexane

- Ice

Procedure:

Stage 1: Diazotization

- Prepare a suspension of 2-naphthylamine (e.g., 800 mg, 5.59 mmol) in 6.0 M HCl (6 mL) in a suitable reaction vessel.
- Cool the suspension in a water-ice bath.
- Slowly add a solution of sodium nitrite (e.g., 578 mg, 8.38 mmol) in water (1.2 mL) to the cooled suspension over 2 minutes.
- Stir the resulting solution in the water-ice bath for 1 hour to ensure the completion of the diazotization reaction.

Stage 2: Reduction

- To the diazotized solution, slowly add stannous chloride (e.g., 3.71 g, 19.56 mmol) over 5 minutes while maintaining the temperature with the water-ice bath.
- Stir the resulting suspension in the water-ice bath for 3.5 hours.
- Filter the suspension to collect the solid product.

Purification:

- Wash the collected solid sequentially with the following:
 - Ice-cold water (4 x 8 mL)
 - Room temperature water (1 x 8 mL)
 - Ice-cold ether (2 x 4 mL)
 - A 1:1 mixture of ether and hexane (2 x 4 mL)

- Hexane (2 x 5 mL)
- Dry the purified solid to yield **1-Naphthylhydrazine hydrochloride**.

Analytical Methods for Hydrazine Compounds

While a specific, validated protocol for the routine analysis of **1-Naphthylhydrazine hydrochloride** is not readily available in the cited literature, general methods for hydrazine determination can be adapted. These often involve derivatization to enhance detectability and stability.^{[4][5]}

1. High-Performance Liquid Chromatography (HPLC) with UV Detection^[5]

- Principle: Hydrazine compounds can be derivatized with an aldehyde, such as benzaldehyde, to form a stable hydrazone that can be readily detected by UV-Vis spectrophotometry.
- Sample Preparation (General Approach):
 - Dissolve the sample containing **1-Naphthylhydrazine hydrochloride** in a suitable solvent (e.g., methanol or a buffered aqueous solution).
 - Add a solution of benzaldehyde in methanol.
 - Allow the reaction to proceed for a short period (e.g., 5 minutes) to form the naphthalenyldiazine derivative.
- Chromatographic Conditions (Example):
 - Column: A C18 reversed-phase column is typically suitable.
 - Mobile Phase: A mixture of an aqueous buffer (e.g., sodium borate) and an organic solvent (e.g., methanol or acetonitrile).
 - Detection: UV detector set at a wavelength appropriate for the formed hydrazone.

2. Gas Chromatography-Mass Spectrometry (GC-MS)

- Principle: For volatile hydrazine derivatives, GC-MS provides high sensitivity and specificity. Derivatization is often necessary to improve volatility and thermal stability.
- Derivatization: Acetone can be used as a derivatizing agent to form the corresponding acetone azine, which is more amenable to GC analysis.
- Analysis: The derivatized sample is injected into the GC-MS system for separation and identification based on retention time and mass spectrum.

Biological Activity and Toxicological Profile

The biological activities of **1-Naphthylhydrazine hydrochloride** are not extensively characterized in the scientific literature. However, preliminary studies and the activities of related compounds suggest potential areas of interest and concern for researchers.

Potential Therapeutic Applications

- Anticancer and Antimicrobial Properties: **1-Naphthylhydrazine hydrochloride** has been investigated for its potential anticancer and antimicrobial activities.[2] The broader class of hydrazide-hydrazone derivatives has shown a wide range of biological effects, including antibacterial, antifungal, anticonvulsant, anti-inflammatory, and antitumor activities.[6][7] Naphthalene-substituted triazole spirodienones, which can be synthesized from hydrazine derivatives, have demonstrated significant cytotoxic activity against cancer cell lines.[8] Similarly, naphthalimide hydrazide derivatives have shown potent antibacterial activity against carbapenem-resistant *Acinetobacter baumannii*. [9]

Toxicological Profile

- General Toxicity: Hydrazine and its derivatives are known to be toxic.[10] **1-Naphthylhydrazine hydrochloride** is classified as harmful if swallowed, in contact with skin, or if inhaled, and it can cause skin and eye irritation.
- Carcinogenicity: While specific studies on the carcinogenicity of **1-Naphthylhydrazine hydrochloride** are limited, a related compound, 1-hydrazinophthalazine hydrochloride, has been shown to increase the incidence of lung tumors in mice, suggesting a potential tumorigenic effect for this class of compounds.[11] The metabolic activation of hydrazines can lead to the formation of reactive species that may damage cellular macromolecules.[10]

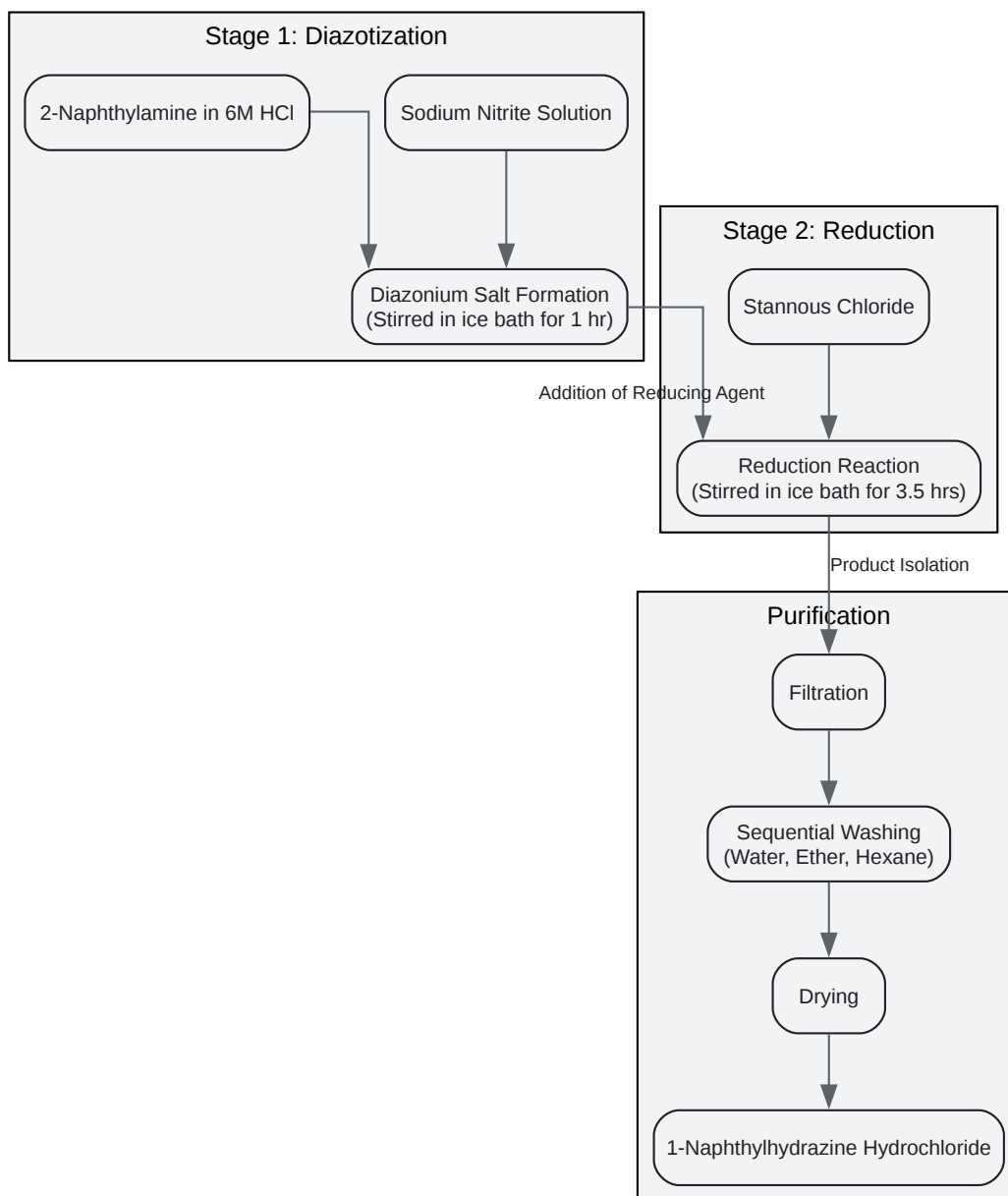
Due to the lack of detailed studies on specific signaling pathways for **1-Naphthylhydrazine hydrochloride**, a diagram for a biological pathway cannot be provided at this time.

Visualizations

Synthesis Workflow of 1-Naphthylhydrazine Hydrochloride

The following diagram illustrates the key steps in the synthesis of **1-Naphthylhydrazine hydrochloride** from 2-naphthylamine.

Synthesis of 1-Naphthylhydrazine Hydrochloride

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